HC-030031: A Technical Guide to its Discovery and Preclinical Development

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Compound of Interest

Compound Name:	*HC-030031*
CAS No.:	*349085-38-7*
Cat. No.:	*B1672953*

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A Selective TRPA1 Antagonist for Pain and Inflammation Research

This technical guide provides an in-depth overview of the discovery, development, and preclinical evaluation of **HC-030031**, a potent and selective antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) ion channel. This document is intended for researchers, scientists, and drug development professionals interested in the pharmacology of TRPA1 and the therapeutic potential of its antagonists.

Introduction to **HC-030031**

HC-030031 is a xanthine derivative identified as a selective blocker of the TRPA1 ion channel. Discovered by Hydra Biosciences, it has become a widely used pharmacological tool for investigating the physiological and pathophysiological roles of TRPA1. The TRPA1 channel is a non-selective cation channel primarily expressed on sensory neurons and is a key player in the detection of noxious environmental irritants, inflammatory mediators, and cold temperatures, leading to pain, itch, and neurogenic inflammation. Consequently, antagonists of TRPA1, such

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as **HC-030031**, have been explored as potential therapeutic agents for a variety of conditions, including inflammatory and neuropathic pain.

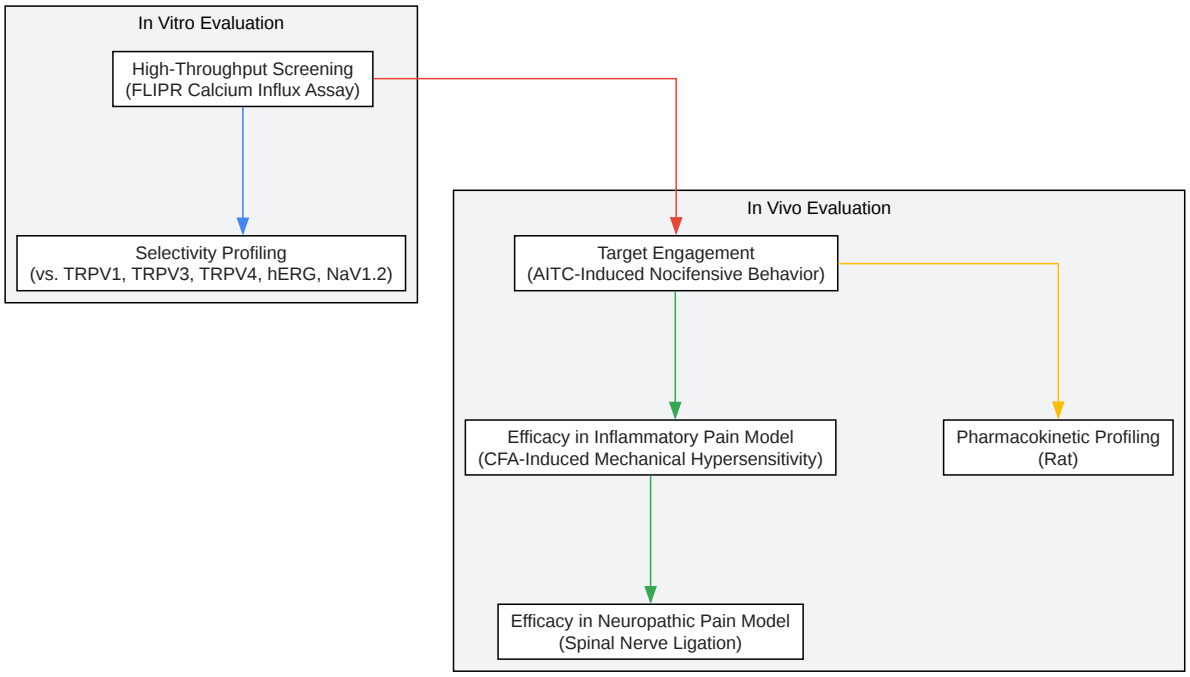
Mechanism of Action

HC-030031 functions as a direct antagonist of the TRPA1 channel. It reversibly blocks the influx of cations, including calcium, through the channel pore that is triggered by various TRPA1 agonists. Its antagonistic activity has been demonstrated against a range of structurally diverse activators, including allyl isothiocyanate (AITC) from mustard oil, formalin, and cinnamaldehyde. Notably, **HC-030031** does not exhibit significant activity at other related TRP channels, such as TRPV1, TRPV3, and TRPV4, nor at hERG or NaV1.2 channels, highlighting its selectivity for TRPA1.

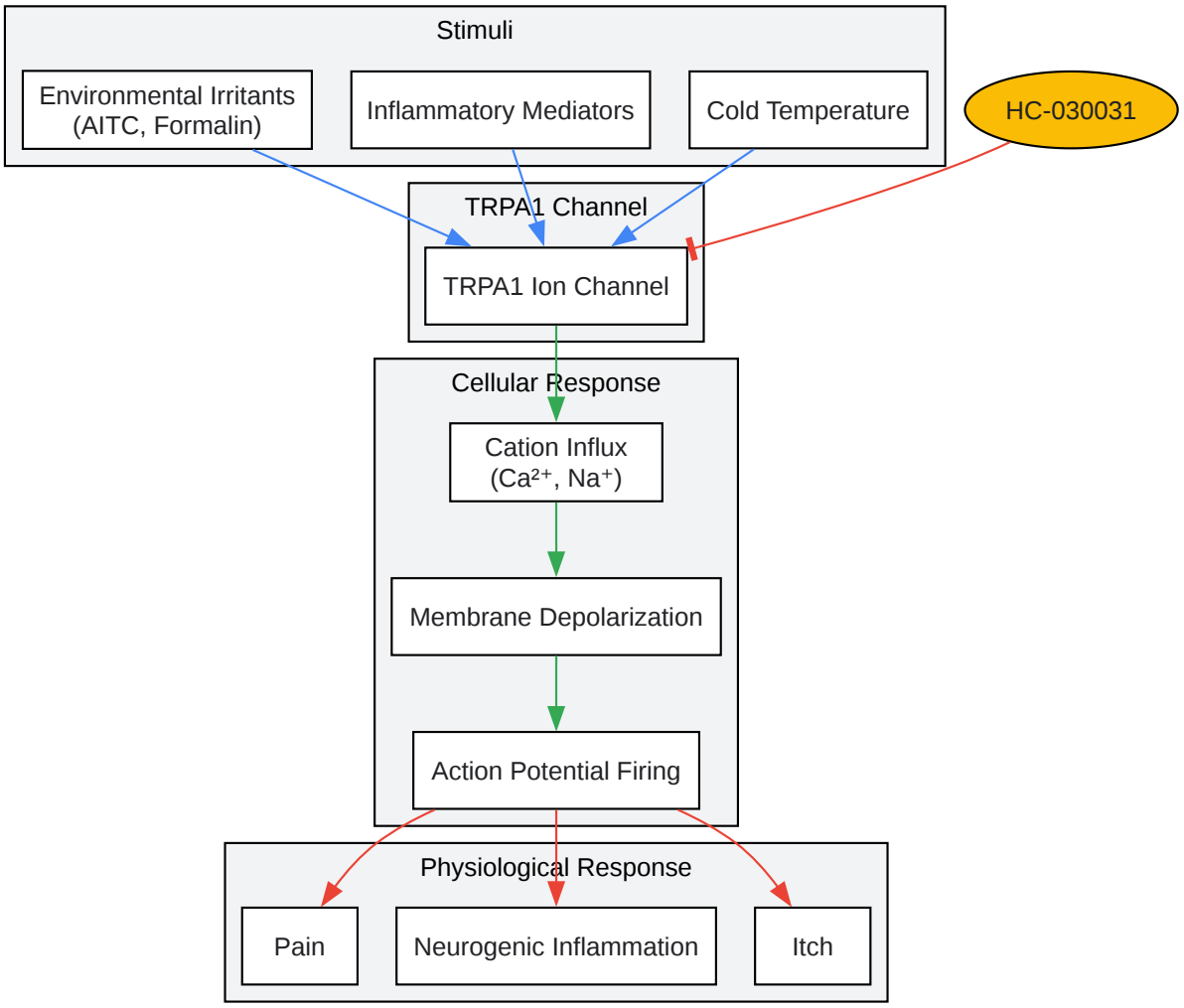
Discovery and Development Workflow

The development of **HC-030031** followed a classical preclinical drug discovery path, beginning with in vitro screening to identify potent and selective TRPA1 antagonists, followed by in vivo evaluation in animal models of disease.

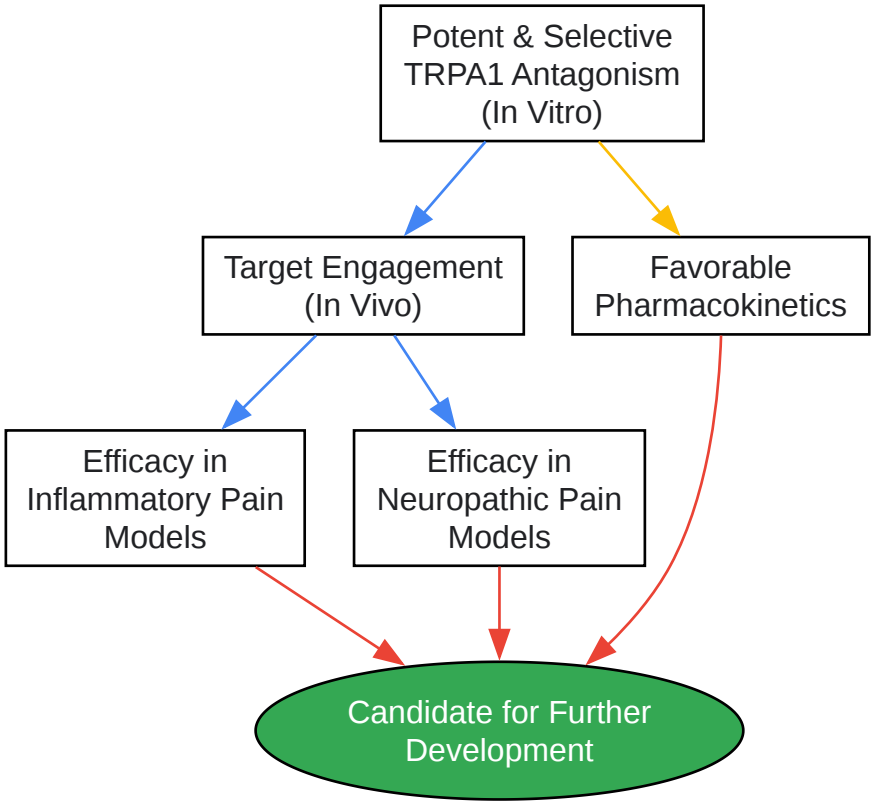
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